

Application Notes and Protocols for Britannin in Cancer Cell Line Studies

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Compound of Interest

Compound Name: *Dibritannilactone B*

Cat. No.: *B8257862*

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These application notes provide a comprehensive overview of the use of Britannin (BRT), a pseudoguaianolide sesquiterpene lactone, in cancer cell line research. The information compiled from recent studies highlights its mechanism of action, provides quantitative data on its efficacy, and details experimental protocols for its application.

Introduction

Britannin (BRT) has emerged as a promising natural compound with significant anticancer properties. It has been shown to reduce cancer cell proliferation, survival, and migration through the modulation of multiple signaling pathways. This document outlines the key applications of BRT in in vitro cancer research, focusing on its effects on various cancer cell lines.

Quantitative Data Summary

The efficacy of Britannin has been evaluated across several cancer cell lines. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values reported in various studies.

Cell Line	Cancer Type	IC50 (μM)	Exposure Time (h)	Reference
MCF-7	Breast Cancer	6.3	48	[1]
MDA-MB-468	Breast Cancer	-	-	[1]
HepG2	Liver Cancer	6.9	48	[1]
BEL-7402	Liver Cancer	-	-	[1]
MOLT-4	Leukemia	-	-	[1]
HCT116	Colon Cancer	-	-	[1]
BGC-823	Gastric Cancer	-	-	[1]
Pancreatic Cancer Cells	Pancreatic Cancer	-	-	[1]

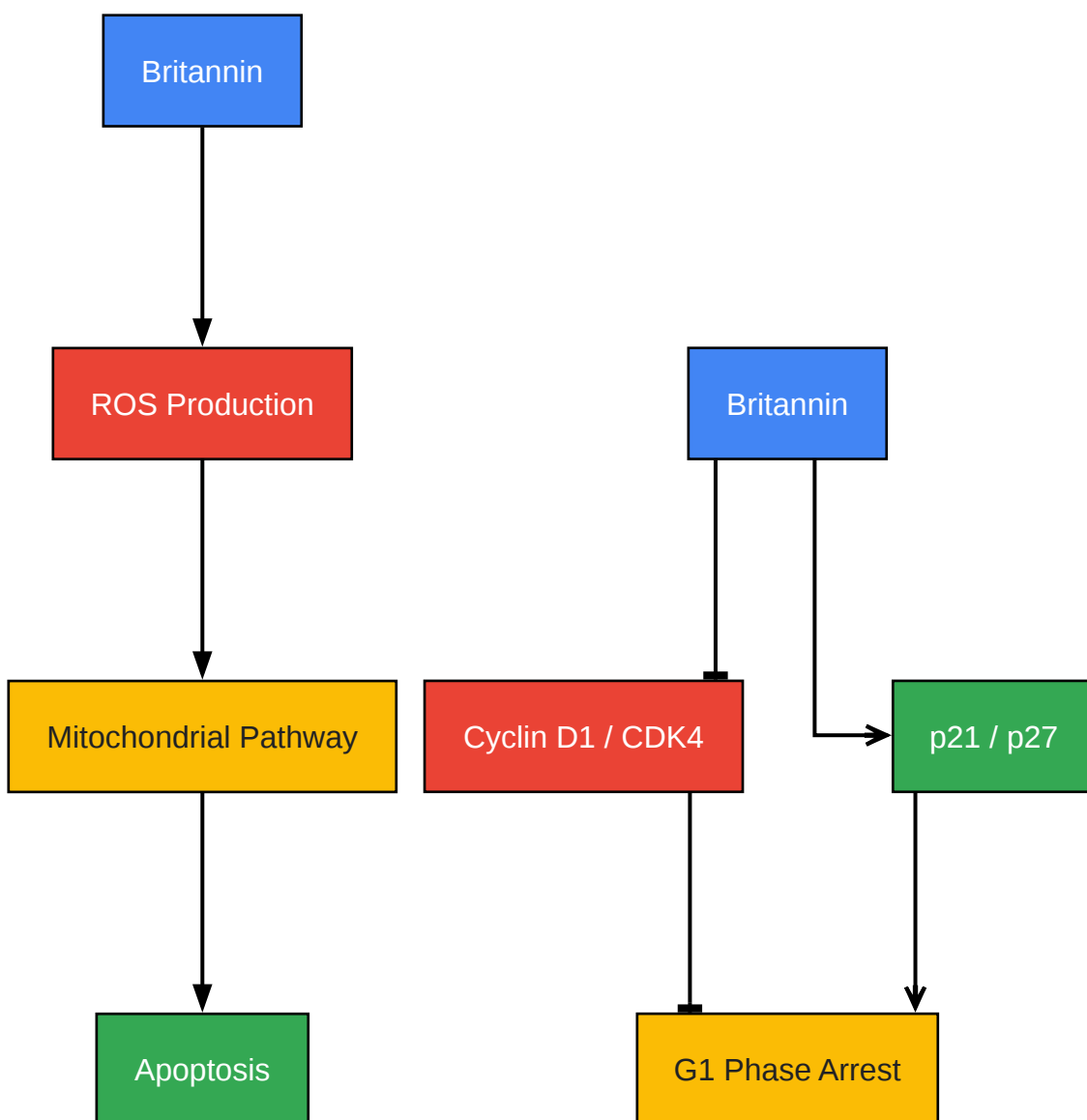
Note: "-" indicates that a specific value was not provided in the cited source, although the study confirmed the compound's activity against that cell line.

Mechanism of Action and Signaling Pathways

Britannin exerts its anticancer effects by modulating several key signaling pathways. These include the induction of apoptosis, cell cycle arrest, and inhibition of pathways crucial for cancer cell survival and proliferation.

Apoptosis Induction

Britannin induces apoptosis in cancer cells through the generation of reactive oxygen species (ROS), which in turn triggers the mitochondrial apoptotic pathway.[\[1\]](#)



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References

- 1. Anticancer Targets and Signaling Pathways Activated by Britannin and Related Pseudoguaianolide Sesquiterpene Lactones - PMC [pmc.ncbi.nlm.nih.gov]

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